

m-PEG17-acid: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG17-acid

Cat. No.: B8004987

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and disposal of **m-PEG17-acid**. The information presented is intended for professionals in research and drug development who may work with this compound. This guide synthesizes available safety data and provides an overview of relevant experimental protocols for safety assessment.

Chemical and Physical Properties

m-PEG17-acid is a monodisperse polyethylene glycol (PEG) derivative with a terminal methoxy group and a carboxylic acid functional group. Its hydrophilic nature makes it a valuable linker in bioconjugation and drug delivery applications. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Chemical Name	2,5,8,11,14,17,20,23,26,29,32,35,38,41,44,47,50-heptadecaioxatripentacontan-53-oic acid	[1]
CAS Number	2346581-96-0	[1][2][3][4]
Molecular Formula	C36H72O19	
Molecular Weight	809 g/mol	
Appearance	White solid / powder	
Solubility	Soluble in water	
Purity	>95% - 98%	
Storage Temperature	-20°C	

Hazard Identification and Toxicological Profile

According to available Safety Data Sheets (SDS), **m-PEG17-acid** is not classified as a hazardous substance or mixture. However, it is important to note that the chemical, physical, and toxicological properties of this specific compound have not been thoroughly investigated.

Polyethylene glycols (PEGs) in general are considered to have a low order of toxicity. They are characterized by low acute and chronic toxicities and are generally not irritating to the skin or eyes. However, some studies suggest that low-molecular-weight oligomers of ethylene glycol may exhibit toxicity at high concentrations.

A comprehensive toxicological assessment of **m-PEG17-acid** would involve a battery of tests to evaluate its potential for acute toxicity, skin and eye irritation, sensitization, cytotoxicity, and genotoxicity. While specific data for **m-PEG17-acid** is not readily available, the following sections outline the standard experimental protocols for such assessments.

Handling and Storage

Personal Protective Equipment (PPE)

As a standard practice for handling any chemical in a laboratory setting, appropriate personal protective equipment should be worn.

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Not required under normal use conditions with adequate ventilation.

Safe Handling Procedures

- Handle in a well-ventilated area.
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.
- Incompatible materials include strong oxidizing agents, strong bases, and strong acids.

Accidental Release and Disposal Spill Cleanup

In the event of a spill, follow these general procedures:

- Isolate the area: Prevent unprotected personnel from entering the spill area.
- Ventilate the area: If the spill is in a poorly ventilated space, ensure adequate ventilation.
- Contain the spill: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill. Do not use combustible materials like paper towels for large spills of acidic substances.

- Collect the residue: Carefully sweep or scoop up the absorbed material and place it into a suitable, closed container for disposal.
- Decontaminate the area: Clean the spill area with soap and water.

For acid spills, it is recommended to neutralize the spill with a suitable agent like sodium bicarbonate before cleanup.

Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Experimental Protocols for Safety Assessment

The following are detailed methodologies for key experiments that would be conducted to assess the safety of **m-PEG17-acid**.

Acute Oral Toxicity - Fixed Dose Procedure (Adapted from OECD Guideline 420)

This study provides information on the hazardous properties of a substance following a single oral administration.

- Test System: Typically, female rats are used. A total of five animals are normally used for each dose level investigated.
- Dosing: The substance is administered in a single dose by gavage. The initial dose is selected based on a sighting study, with fixed doses of 5, 50, 300, and 2000 mg/kg body weight.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Endpoint: The study identifies the dose that produces evident toxicity or mortality, allowing for classification according to the Globally Harmonized System (GHS).

In Vitro Cytotoxicity (Adapted from ISO 10993-5)

This test assesses the potential of a substance to cause damage to cells in culture.

- **Test System:** A suitable mammalian cell line, such as L929 mouse fibroblasts, is used.
- **Methodology:**
 - An extract of the test material is prepared using a suitable solvent (e.g., cell culture medium).
 - Sub-confluent monolayers of the cells are exposed to various concentrations of the extract for 24 hours.
 - Cell viability is assessed using a quantitative method, such as the MTT assay, which measures cellular metabolic activity.
- **Endpoint:** A material is considered cytotoxic if it results in a cell viability of less than 70% compared to a negative control.

Bacterial Reverse Mutation Test (Ames Test) (Adapted from OECD Guideline 471)

This assay is used to detect the potential of a substance to cause gene mutations.

- **Test System:** Histidine-requiring strains of *Salmonella typhimurium* and a tryptophan-requiring strain of *Escherichia coli* are used.
- **Methodology:**
 - The bacterial strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix).
 - The bacteria are then plated on a minimal agar medium lacking the required amino acid.
- **Endpoint:** A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (colonies that have mutated and can now synthesize the required amino acid) compared to the solvent control.

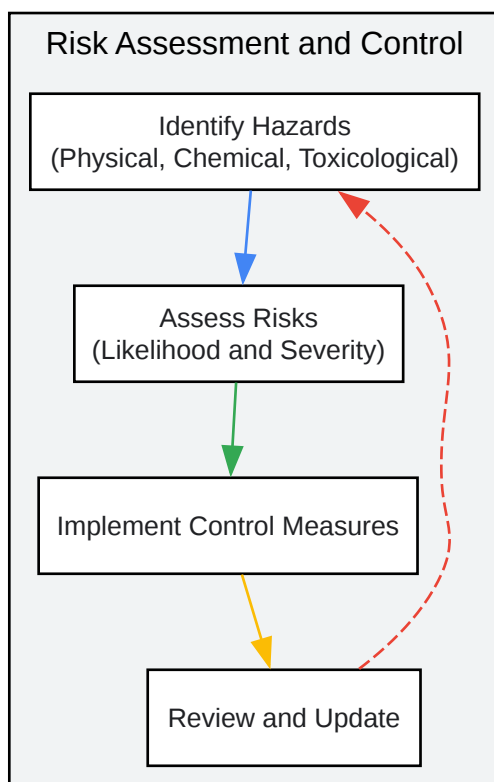
In Vitro Mammalian Chromosome Aberration Test (Adapted from OECD Guideline 473)

This test identifies substances that cause structural damage to chromosomes in cultured mammalian cells.

- Test System: Cultured mammalian cells, such as Chinese Hamster Ovary (CHO) cells or human peripheral blood lymphocytes, are used.
- Methodology:
 - Cell cultures are exposed to the test substance at a minimum of three concentrations, both with and without metabolic activation.
 - After an appropriate incubation period, the cells are treated with a substance that arrests them in metaphase.
 - The chromosomes are then harvested, stained, and analyzed microscopically for structural aberrations.
- Endpoint: The substance is considered to be a clastogen if it induces a statistically significant, dose-dependent increase in the number of cells with chromosomal aberrations.

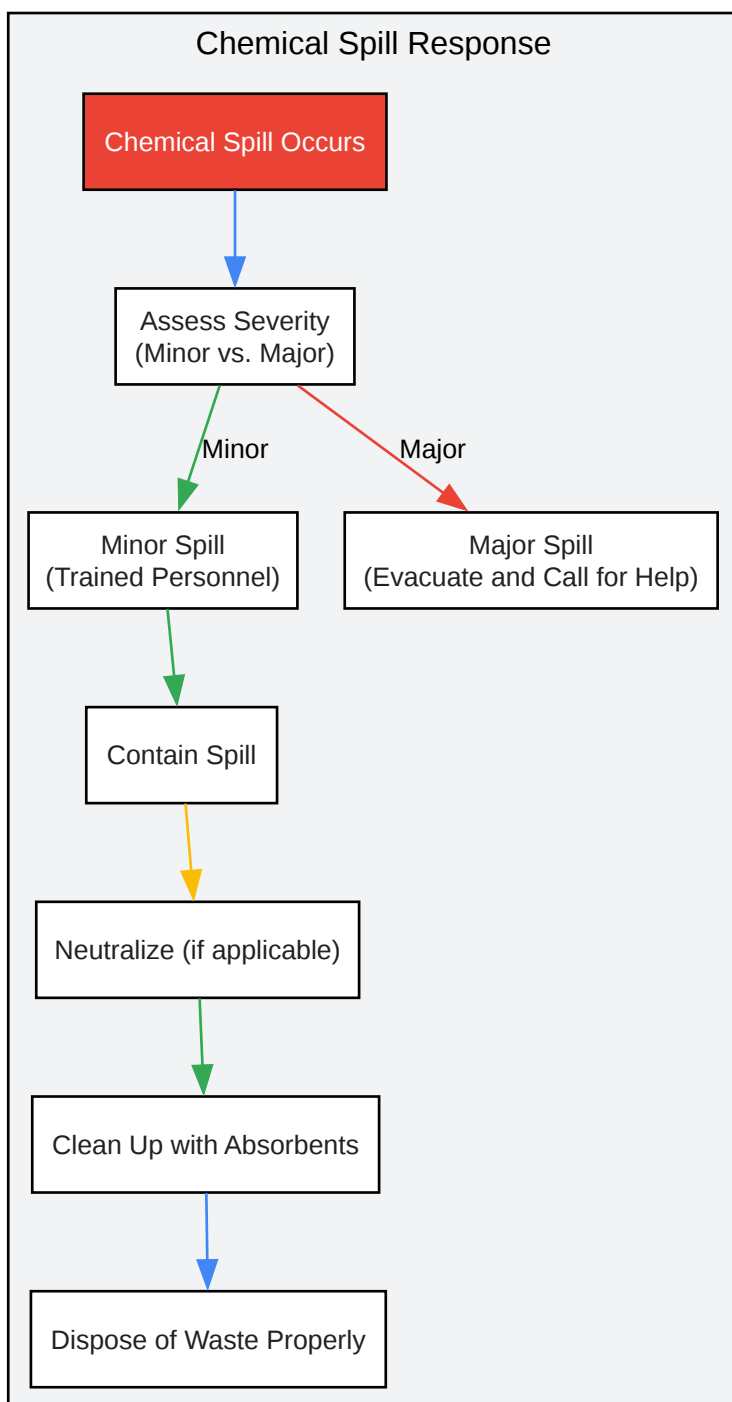
Visualizations

The following diagrams illustrate key conceptual frameworks related to the safety and handling of chemical compounds in a research setting.



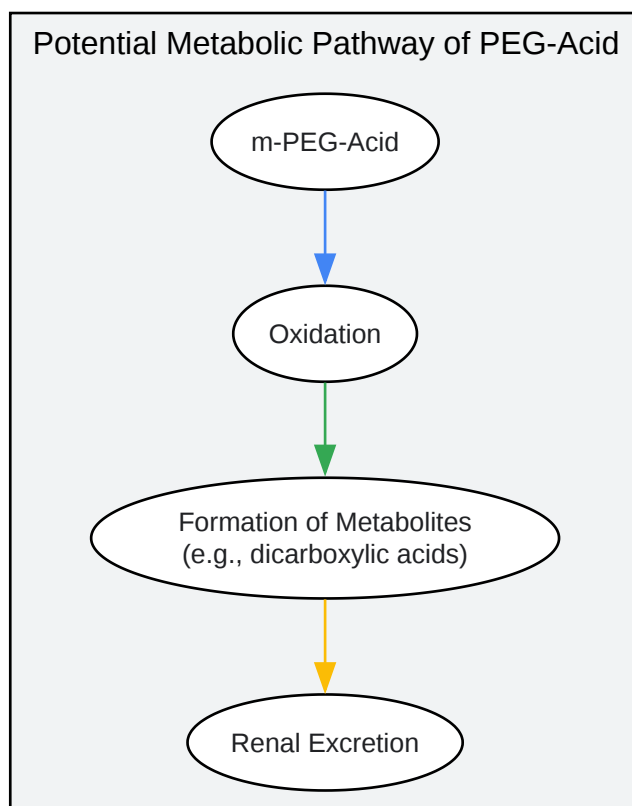
[Click to download full resolution via product page](#)

Caption: A cyclical workflow for laboratory safety management.



[Click to download full resolution via product page](#)

Caption: A decision-making workflow for responding to a chemical spill.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nucro-technics.com [nucro-technics.com]
- 2. catalog.labcorp.com [catalog.labcorp.com]
- 3. oecd.org [oecd.org]
- 4. In Vitro Mammalian Chromosomal Aberration Test - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- To cite this document: BenchChem. [m-PEG17-acid: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8004987#m-peg17-acid-safety-and-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com